

Personal protective equipment for handling 4-Pyridylacetonitrile hydrochloride

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Compound of Interest

Compound Name: 4-Pyridylacetonitrile hydrochloride

Cat. No.: B122261

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Essential Safety and Handling Guide for 4-Pyridylacetonitrile Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **4-Pyridylacetonitrile hydrochloride**. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing exposure risks.

Hazard and Safety Information

4-Pyridylacetonitrile hydrochloride is a compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin, eye, and respiratory irritation.^{[1][2][3]}

Property	Data	Citations
Chemical Formula	C ₇ H ₇ CIN ₂	[2]
Molecular Weight	154.6 g/mol	[1][2]
Appearance	White to off-white solid	[2]
Melting Point	267 °C (decomposes)	[1][2]
Storage Temperature	2-8°C	[2]
Hazard Class	6.1	[2]
Packing Group	III	[2]
GHS Hazard Statements	H302+H312+H332, H315, H319, H335	[1]
Signal Word	Warning	[1][2]

Personal Protective Equipment (PPE) Requirements

A comprehensive approach to Personal Protective Equipment (PPE) is mandatory to prevent exposure. The following table outlines the minimum PPE requirements.

Body Part	Required PPE	Citations
Eyes/Face	Chemical safety goggles or safety glasses with side shields. A face shield should be worn over goggles if there is a splash hazard.	[4] [5]
Skin	A chemical-resistant lab coat, fully buttoned. Disposable nitrile gloves are suitable for short-term protection; change them frequently.	[4] [5]
Respiratory	All work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.	[4] [5]
Footwear	Closed-toe, closed-heel shoes that cover the entire foot must be worn.	[4]

Operational Plan: Step-by-Step Guidance for Handling

1. Receiving and Inspection:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Log the chemical into the laboratory inventory.

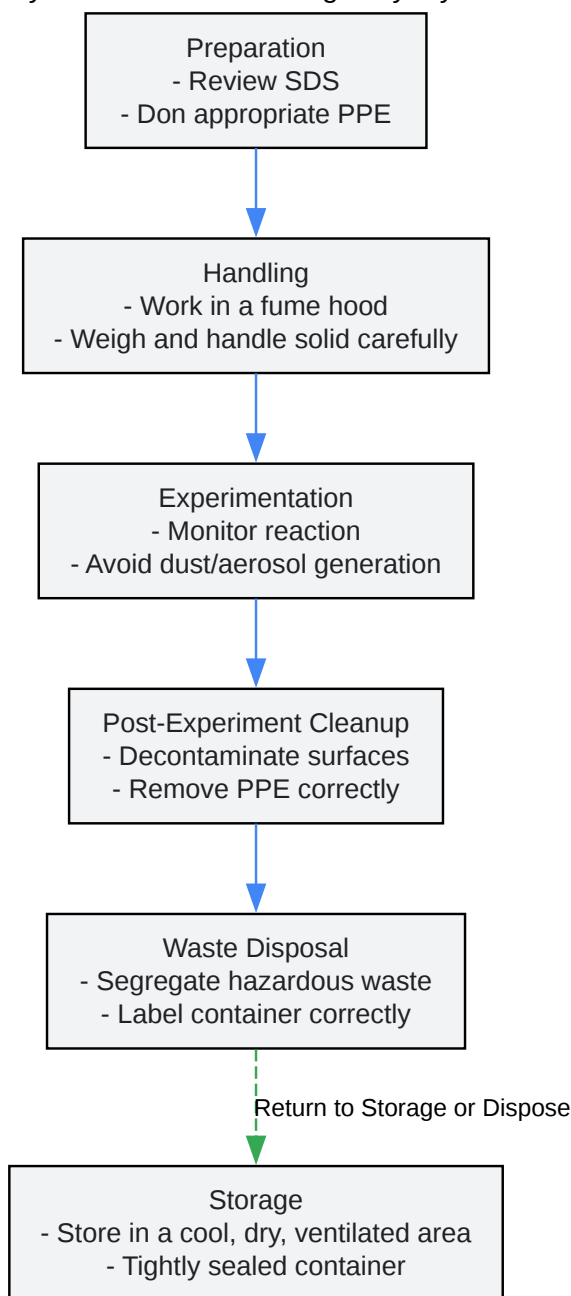
2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for toxic chemicals.[\[5\]](#)[\[6\]](#)
- The recommended storage temperature is between 2-8°C.[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)[\[6\]](#)

3. Handling and Use:

- Always handle this compound within a certified chemical fume hood to minimize inhalation risk.[\[5\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Use non-sparking tools and equipment.[\[7\]](#)
- Ensure an emergency eyewash station and safety shower are readily accessible.[\[6\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the area where the chemical is handled.[\[3\]](#)
- Wash hands thoroughly with soap and water after handling, even when gloves have been worn.[\[3\]](#)[\[5\]](#)

General Laboratory Workflow for Handling 4-Pyridylacetonitrile hydrochloride



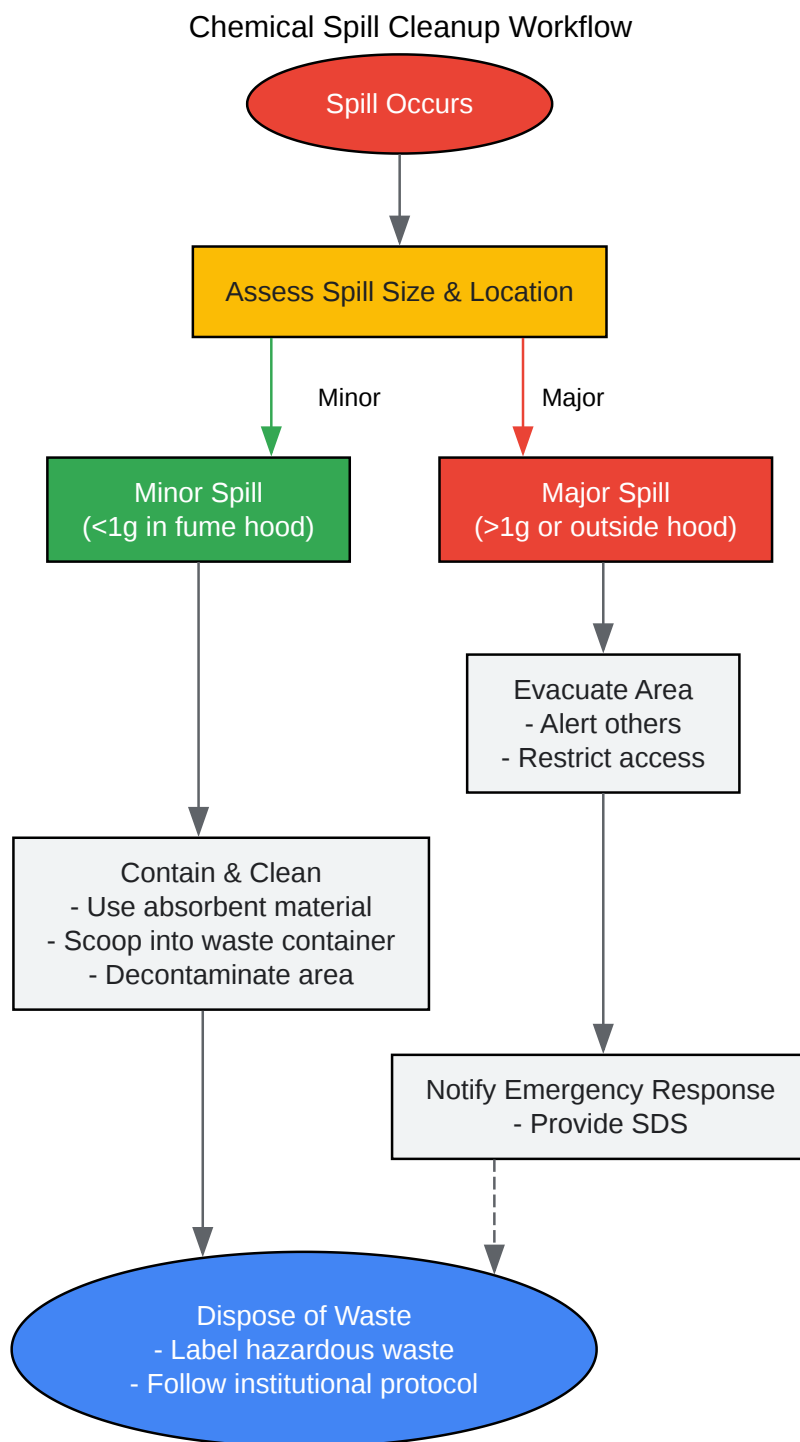
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Caption: General workflow for handling **4-Pyridylacetonitrile hydrochloride**.

Emergency Response Plan

1. Spill Cleanup:

- Minor Spill (<1g in a fume hood):
 - Alert personnel in the immediate area.[\[5\]](#)
 - Wearing appropriate PPE, contain the spill with an inert absorbent material like vermiculite or sand.[\[5\]](#)[\[9\]](#)
 - Carefully scoop the absorbed material into a labeled, sealable hazardous waste container.[\[5\]](#)[\[9\]](#)
 - Decontaminate the area with a suitable solvent, followed by soap and water, collecting all cleaning materials as hazardous waste.[\[5\]](#)[\[9\]](#)
- Major Spill (>1g or outside a fume hood):
 - Evacuate the immediate area immediately.[\[5\]](#)
 - Alert the institution's emergency response team and the laboratory supervisor.[\[5\]](#)
 - Restrict access to the spill area.[\[5\]](#)
 - Provide the emergency response team with the Safety Data Sheet (SDS) for the compound.[\[5\]](#)



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Caption: Workflow for responding to a chemical spill.

2. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[3\]](#)[\[10\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[\[3\]](#)[\[10\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek medical attention.[\[10\]](#)
- Ingestion: Rinse mouth with water and call a POISON CENTER or doctor for treatment advice. Do NOT induce vomiting.[\[3\]](#)[\[8\]](#)[\[10\]](#)

Disposal Plan

All waste containing **4-Pyridylacetonitrile hydrochloride** must be treated as hazardous waste.

- Collection:
 - Collect unused chemical and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, compatible, and properly labeled hazardous waste container with a secure lid.[\[5\]](#)[\[11\]](#)
- Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-Pyridylacetonitrile hydrochloride**".
- Storage of Waste:
 - Store the sealed waste container in a designated waste accumulation area, away from incompatible materials.
- Disposal:

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.[9]
- Follow all local, state, and federal regulations for chemical waste disposal.[5][11]
- Do not dispose of this chemical down the drain.[5]

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